

Essential Guide to Handling Indene: PPE, Operations, and Disposal

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Compound of Interest

Compound Name: Indene

Cat. No.: B144670

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and procedural guidance for the safe handling and disposal of **Indene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to minimize risks and ensure a safe working environment.

Indene Hazard Summary & Properties

Indene is a flammable liquid that is harmful by inhalation and if swallowed.^[1] It can cause irritation to the skin, eyes, and respiratory system.^{[1][2]} A significant and dangerous property of **Indene** is its tendency to form explosive peroxides upon prolonged exposure to air and light.^[1]

Table 1: **Indene** Hazard Classification

Hazard Type	Description
Flammability	Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[3][4]
Health Hazards	Harmful if swallowed; aspiration into the lungs may cause chemical pneumonitis and can be fatal.[1][3][5] Harmful if inhaled, causing respiratory irritation, dizziness, and drowsiness.[1][2]
Contact Hazards	Causes skin and eye irritation.[1][2] Prolonged contact may lead to dermatitis.[1]
Reactivity	Can form potentially explosive peroxides when exposed to air and light.[1] It is incompatible with strong oxidizing agents and strong acids.[2]
Environmental	Toxic to aquatic organisms.[1][4]

Table 2: Physical and Chemical Properties of **Indene**

Property	Value
CAS Number	95-13-6[3]
Molecular Formula	C ₉ H ₈ [6]
Boiling Point	181 - 182 °C (358 - 360 °F)[3][7]
Melting Point	-5 to -3 °C (23 - 27 °F)[3][7]
Flash Point	58 °C (136.4 °F) - Closed Cup[5][7]
Density	0.996 g/cm ³ at 25 °C (77 °F)[3][7]
Vapor Pressure	1.7 hPa at 20 °C[7]
ACGIH TLV (TWA)	5 ppm[4]
NIOSH REL (TWA)	10 ppm[1]

Personal Protective Equipment (PPE) for Routine Operations

A thorough risk assessment must be conducted before handling **Indene**.^[8] The following PPE is mandatory to prevent exposure.

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Eye/Face	Chemical splash goggles or a face shield worn over safety glasses with side shields. ^{[1][6][8]}	Protects eyes and face from splashes and vapors.
Hand	Chemical-resistant gloves (e.g., Nitrile, PVC). ^{[1][8]} Glove suitability depends on the frequency and duration of contact. ^[1]	Prevents direct skin contact. Contaminated gloves must be replaced immediately. ^[1]
Body	Flame-retardant and anti-static lab coat or overalls. ^{[3][8]} A PVC apron can provide additional protection. ^[1]	Protects skin and clothing from spills and potential fire hazards.
Respiratory	All handling of Indene must occur in a certified chemical fume hood or a well-ventilated area. ^{[2][8]}	Prevents inhalation of harmful vapors.
Footwear	Closed-toe, non-sparking safety footwear. ^[1]	Protects feet from spills and provides stability.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety. The following steps outline the procedure for handling **Indene** from preparation to post-handling cleanup.

Experimental Protocol for Handling **Indene**:

- Preparation:
 - Ensure a certified chemical fume hood is fully operational.
 - Verify that a safety shower and eyewash station are accessible and unobstructed.[\[2\]](#)
 - Remove all potential ignition sources from the work area, including open flames, hot surfaces, and spark-producing equipment.[\[2\]](#)[\[7\]](#)
 - Assemble and ground/bond all containers and receiving equipment to prevent static electricity discharge.[\[1\]](#)[\[3\]](#)[\[9\]](#) Use only non-sparking tools.[\[3\]](#)[\[10\]](#)
 - Don all required PPE as specified in Table 3.
- Handling and Storage:
 - Conduct all transfers and manipulations of **Indene** inside the chemical fume hood.[\[8\]](#)
 - Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[\[1\]](#)[\[7\]](#)
 - Keep containers tightly closed when not in use.[\[5\]](#)[\[7\]](#)
 - Peroxide Formation: Long-term exposure to air and light can form explosive peroxides.[\[1\]](#) Record the date of receipt and the date the container is first opened. Unopened containers should be used within 18 months, and opened containers should be disposed of or tested for peroxides after 12 months.[\[1\]](#)
 - Store **Indene** in a cool, dry, well-ventilated area designated for flammable liquids, away from sunlight, air, and incompatible materials like oxidizing agents.[\[2\]](#)[\[7\]](#)
- Post-Handling:
 - Wipe down the work area with an appropriate solvent.
 - Properly seal and label any containers of **Indene** for storage.

- Remove PPE carefully to avoid contaminating skin.
- Dispose of contaminated gloves and other disposable materials as hazardous waste.[6]
- Wash hands thoroughly with soap and water after completing work.[2][6]

Emergency and Disposal Plans

Spill Response Protocol:

In the event of a spill, immediate and correct action is crucial.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.[2]
- Control Vapors & Ignition Sources: Remove all ignition sources and ensure ventilation (if safe to do so).[2]
- Containment: For minor spills, absorb the liquid using a non-flammable absorbent material such as vermiculite, sand, or dry earth.[2][8] Do not use combustible materials like paper towels.[8]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste.[2][9]
- Decontamination: Ventilate and wash the spill area after cleanup is complete.[2]

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open.[1][2] Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water and soap, if available.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide respiratory support and seek immediate medical attention.[1][9]
Ingestion	Do NOT induce vomiting.[6][7] There is a high risk of the chemical being aspirated into the lungs.[1][3] Rinse the mouth with water and seek immediate medical attention.[6][7]

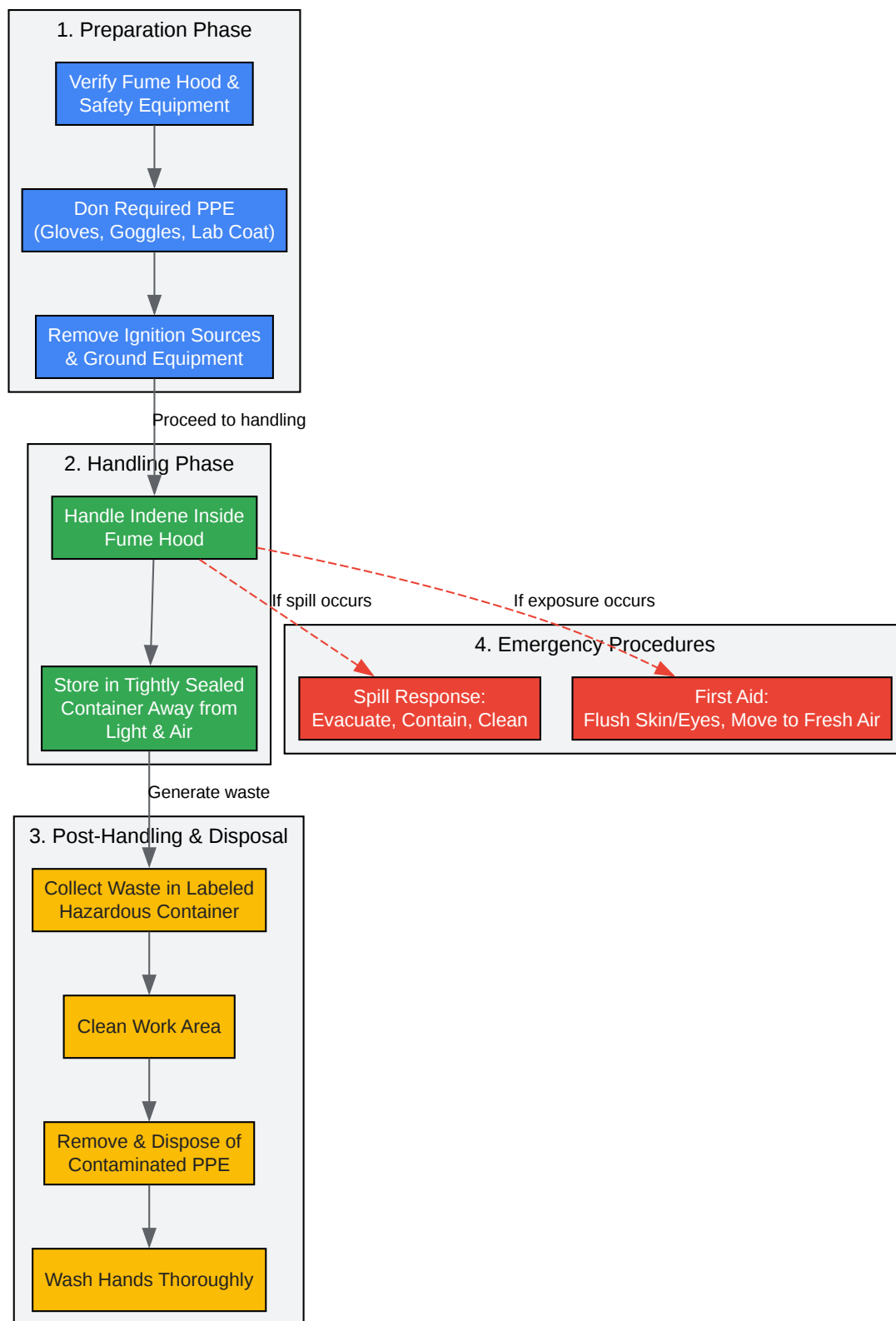
Disposal Plan:

All **Indene** waste, including contaminated absorbents and PPE, is considered hazardous waste.

- **Waste Collection:** Collect all **Indene**-containing waste in a designated, compatible, and clearly labeled hazardous waste container.[8][10] The label should include "Hazardous Waste," the chemical name "**Indene**," and identify its hazards (e.g., Flammable, Toxic).[10]
- **Segregation:** Do not mix **Indene** waste with other waste streams, especially incompatible materials like oxidizers.[8]
- **Disposal:** Arrange for disposal through a licensed hazardous waste disposal company.[1][2] All waste must be handled in accordance with local, state, and federal regulations.[1] Do not pour **Indene** down the drain.[8]

Mandatory Visualization: Indene Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Indene**, from initial preparation to final waste disposal.



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Caption: Logical workflow for the safe handling of **Indene**.

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